

# A Comparative Guide to Validating AC915 Accelerometer Data Against a Reference Sensor

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## Compound of Interest

Compound Name: AC915

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the CTC **AC915**, an intrinsically safe industrial accelerometer, against a high-precision reference sensor. It outlines a detailed experimental protocol for data validation, presents the expected performance in a comparative table, and offers insights for researchers and professionals in drug development who rely on accurate motion and vibration data.

The **AC915** series are piezoelectric accelerometers designed for industrial environments where intrinsic safety is required.<sup>[1][2][3]</sup> With a sensitivity of 100 mV/g, they are suitable for a range of vibration monitoring applications.<sup>[1][3][4]</sup> This guide details the validation of its performance against a laboratory-grade reference accelerometer to ensure data integrity for research applications.

## Comparative Performance Specifications

The following table summarizes the key specifications of the **AC915** accelerometer and a typical high-precision reference accelerometer used for calibration.

Specification	CTC AC915	High-Precision Reference Accelerometer
Sensitivity	100 mV/g ( $\pm 10\%$ )	100 mV/g ( $\pm 5\%$ )
Frequency Response ( $\pm 3\text{dB}$ )	0.5 - 15,000 Hz	10 Hz - 10,000 Hz ( $\pm 5\%$ )
Dynamic Range	$\pm 80$ g, peak	$\pm 50$ g, peak
Sensing Element	PZT Ceramic	Quartz
Sensing Structure	Shear Mode	Shear Mode
Signal Conditioning	ICP® (Integrated Circuit Piezoelectric)	ICP®
Traceability	Manufacturer Calibration	NIST Traceable, ISO 17025 Accredited

## Experimental Protocol: Accelerometer Validation

This section details the methodology for validating the **AC915** accelerometer's performance against a reference sensor using the back-to-back comparison method, in accordance with ISO 16063-21.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

**Objective:** To determine the sensitivity and frequency response of the **AC915** accelerometer by comparing its output to a calibrated reference accelerometer.

**Materials and Equipment:**

- Unit Under Test (UUT): CTC **AC915** Accelerometer
- Reference Accelerometer: A NIST-traceable, double-ended calibration standard accelerometer (e.g., quartz-based, shear mode design for high stability).[\[2\]](#)
- Vibration Exciter (Shaker): An electrodynamic shaker capable of producing controlled sinusoidal vibrations across the desired frequency range.
- Power Amplifier: To drive the vibration exciter.

- Signal Generator/Controller: To generate the sinusoidal waveforms for the shaker.
- Data Acquisition System (DAQ): A multi-channel DAQ with simultaneous sampling capabilities and IEPE signal conditioning.
- Mounting Studs and Cabling: Appropriate mounting hardware and low-noise cables.

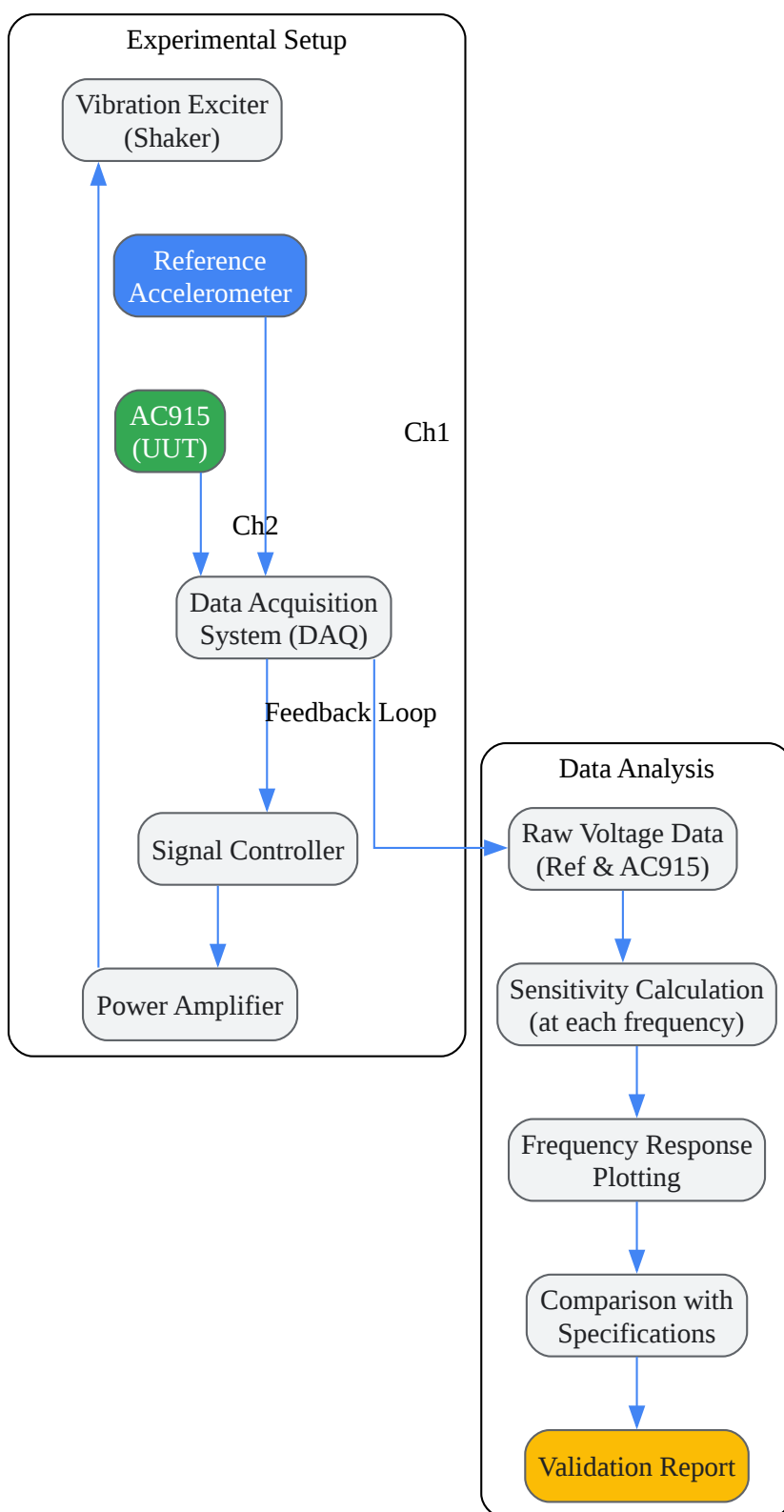
#### Procedure:

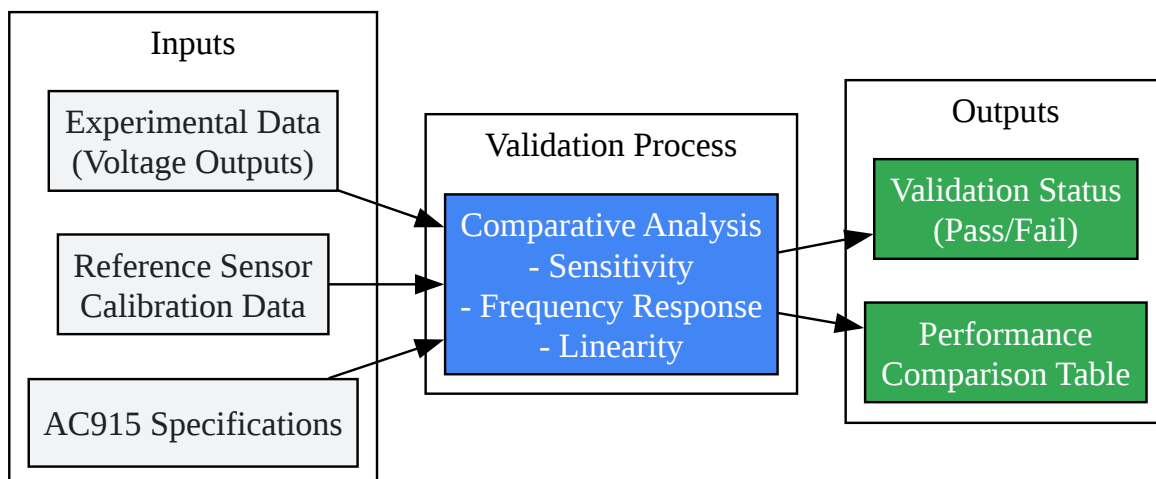
- Mounting:
  - Securely mount the reference accelerometer to the vibration exciter.
  - Mount the **AC915** accelerometer directly on top of the reference accelerometer using a back-to-back mounting stud. Ensure a tight coupling between the sensors.[\[2\]](#)
- Connections:
  - Connect the reference accelerometer to the first channel of the DAQ.
  - Connect the **AC915** to the second channel of the DAQ.
  - Connect the signal generator to the power amplifier, and the amplifier to the shaker.
- Data Acquisition Setup:
  - Configure the DAQ software to record data from both channels simultaneously.
  - Set the sampling rate to at least 2.5 times the highest frequency of interest (e.g., 40 kHz for a 15 kHz test).
  - Apply appropriate anti-aliasing filters.
- Calibration Test:
  - Set the signal generator to produce a sinusoidal vibration at a reference frequency (e.g., 100 Hz) and a specific amplitude (e.g., 1 g).
  - Record the voltage output from both the reference accelerometer and the **AC915**.

- Calculate the sensitivity of the **AC915** at this reference point using the formula:  
$$\text{Sensitivity\_UUT} = (\text{Voltage\_UUT} / \text{Voltage\_REF}) * \text{Sensitivity\_REF}$$
- Frequency Sweep:
  - Perform a sinusoidal sweep across the frequency range of interest (e.g., 10 Hz to 10,000 Hz), maintaining a constant acceleration level.
  - Record the output from both accelerometers at various frequency intervals.
  - Calculate the sensitivity of the **AC915** at each frequency point to determine the frequency response.
- Data Analysis:
  - Plot the sensitivity of the **AC915** as a function of frequency.
  - Compare the results to the manufacturer's specifications.
  - Analyze the phase relationship between the two sensors across the frequency range.

## Experimental Workflow and Data Analysis Pathway

The following diagrams illustrate the experimental setup and the logical flow of data analysis for the validation process.





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